

Pharmacokinetics and Metabolism of Maytansinoid DM4: An In-depth Technical Guide

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Compound of Interest

Compound Name: Maytansinoid DM4

Cat. No.: B15623143

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Maytansinoid DM4, a potent microtubule-targeting agent, is a key cytotoxic payload utilized in the development of antibody-drug conjugates (ADCs) for targeted cancer therapy.[1][2] Its high cytotoxicity, combined with the specificity of a monoclonal antibody, allows for the selective delivery of the therapeutic agent to tumor cells, thereby minimizing systemic toxicity.[3][4] Understanding the pharmacokinetic (PK) profile and metabolic fate of DM4 is critical for the rational design and clinical development of effective and safe ADCs. This technical guide provides a comprehensive overview of the pharmacokinetics and metabolism of DM4, detailing experimental methodologies and presenting quantitative data for researchers and drug development professionals.

Pharmacokinetics of DM4

The pharmacokinetic properties of DM4 are complex and are influenced by its release from the parent ADC. Once liberated, DM4 is subject to distribution, metabolism, and excretion. The following tables summarize key pharmacokinetic parameters of DM4-containing ADCs and the released payload in both preclinical species and humans.

Table 1: Preclinical Pharmacokinetic Parameters of Maytansinoid ADCs

Species	ADC	Analyte	Dose	Cmax (µg/mL)	AUC (µg·h/mL)	t½ (h)	CL (mL/h/kg)	Vss (mL/kg)	Reference(s)
Rat	anti-5T4-mcMM AF	Conjugate	3 mg/kg	-	Increases with dose	-	-	-	[5]
anti-5T4-mcMM AF	Released Payload	3 mg/kg	Low	Increases with dose	Formation rate-limited	-	-	[5]	
[(3)H] DM1-LNL897	ADC	-	-	-	51-62	-	-	[6]	
Monkey (Cynomolgus)	anti-5T4-mcMM AF	Conjugate	3 mg/kg	-	Increases with dose	>50% payload retained at 1-2 weeks	Linear	-	[5]
anti-5T4-mcMM AF	Released Payload	3 mg/kg	Low	Increases with dose	Formation rate-limited	-	-	[5]	
General Maytansinoid ADCs	Total Antibody	-	-	-	-	~5–28 mL/day/kg	-	[4]	

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Note: Specific quantitative values for DM4 Cmax and AUC in preclinical species are not consistently reported in publicly available literature. The data often pertains to the entire ADC or total antibody.

Table 2: Clinical Pharmacokinetic Parameters of Tusamitamab Ravtansine (a DM4-ADC)

Dose Regimen	Analyte	Cmax (µg/mL)	AUC (µg·h/mL)	t½ (h)	CL (L/day)	Vss (L)	Reference(s)
120 mg/m ² Q3W	Conjugated Antibody	18.0 ± 4.5	104 ± 32 (AUC0–21d)	71.9 ± 25.1	1.22 ± 0.44	5.37 ± 1.83	[7]
150 mg/m ² Q3W	Conjugated Antibody	23.3 ± 4.1	150 ± 32 (AUC0–21d)	79.4 ± 15.6	1.05 ± 0.22	5.89 ± 0.94	[7]
170 mg/m ² Q3W	Conjugated Antibody	25.7 ± 4.9	179 ± 46 (AUC0–21d)	82.3 ± 15.7	1.00 ± 0.26	5.92 ± 1.08	[7]
190 mg/m ² Q3W	Conjugated Antibody	29.1 ± 2.6	218 ± 37 (AUC0–21d)	88.0 ± 11.2	0.89 ± 0.15	5.70 ± 0.69	[7]

Pharmacokinetic data for free DM4 and its metabolite, S-methyl-DM4, from clinical trials are collected but detailed summary statistics are not publicly available. Population pharmacokinetic models have been developed to characterize the disposition of these analytes.[8][9]

Biodistribution

Following administration of a DM4-containing ADC, the distribution of the conjugate is primarily governed by the properties of the monoclonal antibody.^{[10][11]} However, upon release, the biodistribution of DM4 and its metabolites is influenced by their physicochemical properties.

Table 3: Tissue Distribution of Maytansinoid ADCs in Preclinical Models

Species	ADC	Tissue	%ID/g (Time post-injection)	Reference(s)
Mouse (Tumor-bearing)	huC242-SPDB-[3H]DM4	Tumor	~15 (168 h)	[12]
Liver	~10 (168 h)	[12]		
Spleen	~8 (168 h)	[12]		
Blood	~5 (168 h)	[12]		
M9346A-sulfo-SPDB-DM4 (DAR ~9-10)	Liver	24-28 (2-6 h)	[13][14]	
M9346A-sulfo-SPDB-DM4 (DAR <6)	Liver	7-10 (2-6 h)	[13][14]	
Rat (Tumor-bearing)	[(3)H]DM1-LNL897	Tumor	Highest concentration	[6]
Liver	-	[6]		
Feces (cumulative excretion)	84.5% ± 3.12% (168 h)	[6]		
Urine (cumulative excretion)	4.15% ± 0.462% (168 h)	[6]		

Note: %ID/g refers to the percentage of the injected dose per gram of tissue.

Metabolism of DM4

The metabolism of DM4 is a critical factor influencing its efficacy and potential for off-target toxicity. The primary metabolic pathways involve S-methylation and oxidative metabolism.

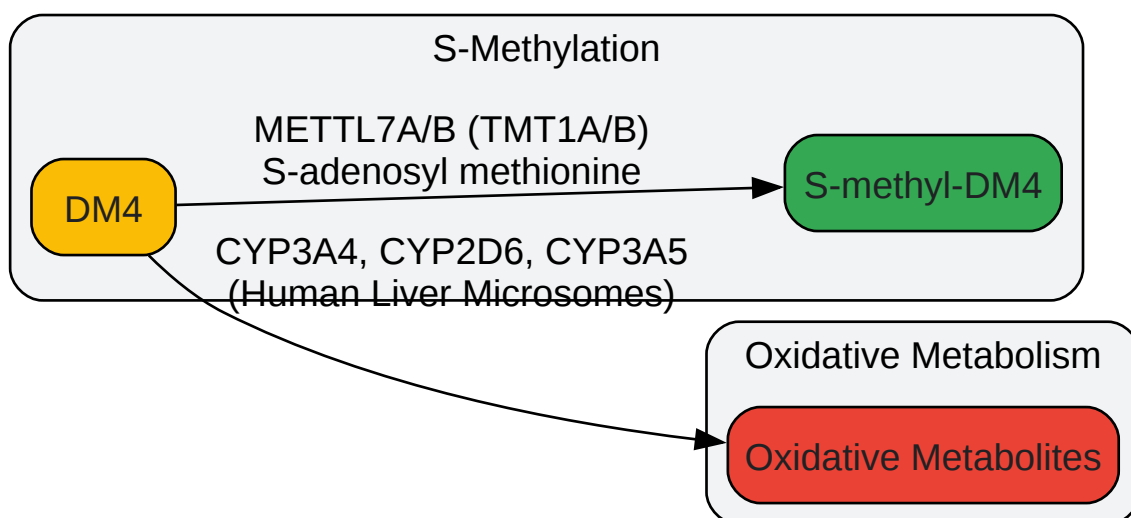
S-Methylation

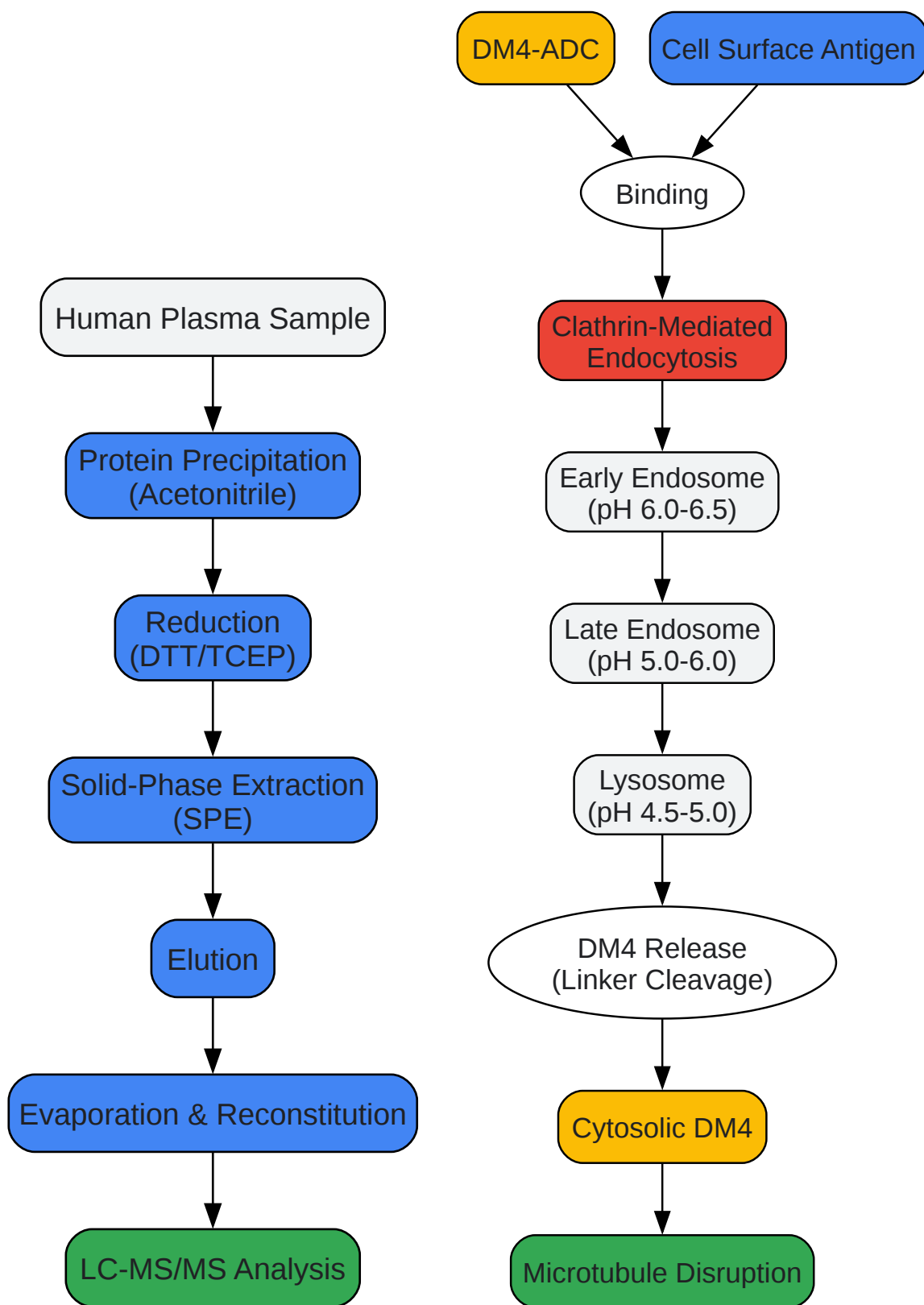
The free thiol group of DM4 is susceptible to S-methylation, leading to the formation of its primary and highly cytotoxic metabolite, S-methyl-DM4.^[15] This reaction is catalyzed by thiol S-methyltransferases. Recent studies have identified methyltransferase-like protein 7A (METTL7A) and 7B (METTL7B), also known as thiol methyltransferase 1A and 1B (TMT1A and TMT1B), as the enzymes responsible for the S-methylation of thiol-containing drugs, including the maytansinoid mertansine (DM1).^{[16][17][18][19][20][21][22]} It is highly probable that these enzymes are also responsible for the S-methylation of DM4.

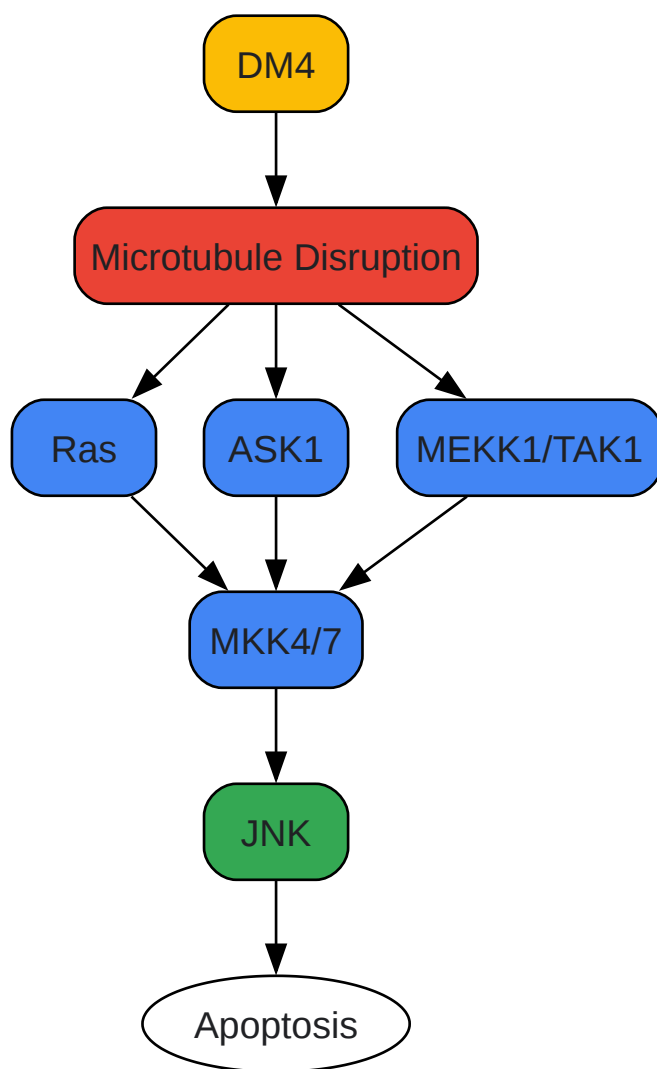
Oxidative Metabolism

In vitro studies with human liver microsomes have indicated that the oxidative metabolism of maytansinoids, including DM4, is primarily mediated by cytochrome P450 enzymes, specifically CYP3A4 and, to a lesser extent, CYP2D6 and CYP3A5.

The metabolic pathway of DM4 can be visualized as follows:







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